

IUPAC Nomenclature and Chemical Profile of 1-(Dimethylamino)-2-methylpentan-3-one

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Compound of Interest

Compound Name: 1-Dimethylamino-2-methylpentan-3-one

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The internationally recognized IUPAC name for the compound **1-Dimethylamino-2-methylpentan-3-one** is indeed 1-(dimethylamino)-2-methylpentan-3-one.[1] This nomenclature is derived from its chemical structure, which consists of a five-carbon pentanone backbone with a dimethylamino group attached to the first carbon and a methyl group on the second carbon.

This organic compound, with the chemical formula C₈H₁₇NO, is a significant reagent in various organic synthesis applications.[2] It is particularly noted for its role as a key intermediate in the stereospecific synthesis of active pharmaceutical ingredients, such as the potent analgesic tapentadol.[3]

Physicochemical Properties

A summary of the key physicochemical properties of 1-(Dimethylamino)-2-methylpentan-3-one is presented in the table below, compiled from various chemical databases.

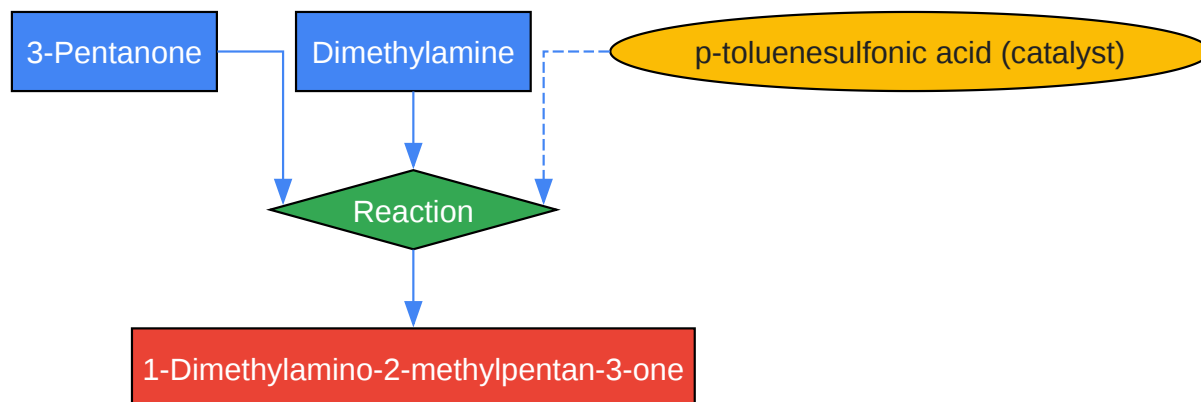
Property	Value
Molecular Formula	C8H17NO[1][2]
Molecular Weight	143.23 g/mol [1][2]
CAS Number	51690-03-0[1][4]
Appearance	Colorless liquid[2]
Boiling Point	59-61 °C (at 10 Torr)[4][5]
Density	Approximately 0.84-0.88 g/mL[2]
Solubility	Soluble in organic solvents like ethanol, acetone, and ether[2]

Synthesis and Reactions

The synthesis of 1-(Dimethylamino)-2-methylpentan-3-one can be achieved through several methods. A common laboratory-scale synthesis involves the alkali-catalyzed addition reaction of 2-methylpentanone with methylamine.[2] Another method describes the reaction of 3-pentanone with dimethylamine in the presence of a catalyst like p-toluenesulfonic acid under mild conditions.[5]

This compound is a versatile reagent in organic chemistry. It can act as a nucleophilic catalyst, stabilizing intermediate complexes in chemical reactions.[5] Its utility is highlighted in the synthesis of more complex molecules, for instance, its reaction with 3-methoxyphenylmagnesium bromide in a Grignard reaction to produce tertiary alcohols, a critical step in the synthesis of certain pharmaceuticals.[3]

A schematic representation of a synthetic pathway involving 1-(Dimethylamino)-2-methylpentan-3-one is provided below.



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Synthesis of **1-Dimethylamino-2-methylpentan-3-one**.

Safety and Handling

1-(Dimethylamino)-2-methylpentan-3-one is considered to be irritating, corrosive, and slightly toxic.[2] Direct contact with skin or eyes, as well as inhalation, may cause irritation or injury.[2] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be worn when handling this chemical.[2] It is also important to avoid contact with strong oxidants and flammable materials to prevent hazardous reactions.[2] Proper storage and disposal should be in accordance with local regulations.[2]

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References

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- 2. chembk.com [chembk.com]
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- 4. 1-Dimethylamino-2-methylpentan-3-one CAS#: 51690-03-0 [m.chemicalbook.com]
- 5. Buy 1-Dimethylamino-2-methylpentan-3-one (EVT-329984) | 51690-03-0 [evitachem.com]
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